

Protocol for Ethychlozate Application in Citrus Orchards: Application Notes and Experimental Guidelines

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Compound of Interest

Compound Name: *Ethychlozate*

Cat. No.: *B7819268*

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Introduction

Ethychlozate is a plant growth regulator with auxin-like activity utilized in citrus cultivation, primarily for Satsuma mandarins.[1] Its application serves a dual purpose: fruit thinning at an early stage and enhancement of fruit quality at a later stage of development.[2] **Ethychlozate** stimulates ethylene production, which leads to the formation of an abscission layer in young fruit, causing smaller fruitlets to drop.[1] This thinning effect reduces competition among the remaining fruits, leading to a more uniform and larger fruit size at harvest.[2] Furthermore, later applications can accelerate fruit coloration and increase the concentration of soluble solids, thereby improving the overall quality and flavor of the citrus fruit.[2] This document provides detailed application notes and experimental protocols for the effective use of **Ethychlozate** in citrus orchards for research and development purposes.

Mechanism of Action

Ethychlozate exhibits auxin-like physiological activity. Its primary mode of action involves the stimulation of ethylene biosynthesis within the plant tissues. This elevated ethylene level promotes the development of an abscission layer at the base of the fruitlet peduncle, leading to the selective dropping of smaller, less developed fruits. Beyond its role in fruit thinning, **Ethychlozate** is translocated to the root system, where it can enhance root activity. This

systemic effect is believed to contribute to improved water and nutrient uptake, ultimately enhancing fruit quality. Additionally, later-season applications have been observed to accelerate the degradation of chlorophyll in the fruit peel and promote the synthesis of carotenoid pigments, resulting in earlier and more uniform fruit color. **Ethychlozate** has also been shown to induce a degree of water stress in the tree, which can lead to an increase in the concentration of soluble solids (°Brix) in the fruit juice.

Application Notes

Target Citrus Cultivars

The primary citrus variety for which **Ethychlozate** application has been extensively studied and commercially applied is the Satsuma mandarin (Citrus unshiu Marc.). Research has focused on both early and common Satsuma cultivars.

Application Timing and Concentration

The timing and concentration of **Ethychlozate** application are critical to achieving the desired outcome, whether it be fruit thinning or quality improvement.

Objective	Application Timing (Days After Full Bloom - DAFB)	Young Fruit Diameter	Recommended Concentration
Fruit Thinning	35 - 45 days	20 - 25 mm	100 - 200 ppm (0.01% - 0.02%)
Fruit Quality Improvement	70 - 80 days	30 - 50 mm	67 - 100 ppm (0.0067% - 0.01%)

Note: The optimal timing and concentration can vary depending on the specific cultivar, environmental conditions, and tree vigor. Preliminary trials are recommended to determine the most effective rates for a particular orchard.

Preparation of Spray Solution

- **Calculation of Active Ingredient:** Determine the required amount of **Ethychlozate** formulation based on the desired final concentration (in ppm) and the total volume of the spray solution.

- Dissolving the Formulation: Add the calculated amount of **Ethychlozate** to a small amount of water to create a concentrated pre-mix. Stir until the formulation is completely dissolved.
- Dilution: Fill the spray tank with half the required volume of water. Add the pre-mix to the tank.
- Adjuvants: If required, add a non-ionic surfactant to the spray solution to improve coverage and absorption. Follow the manufacturer's recommendations for the surfactant rate.
- Final Volume: Add the remaining water to the spray tank to reach the final desired volume. Agitate the solution continuously to ensure uniform mixing.

Experimental Protocols

Field Trial for Efficacy Evaluation

Objective: To evaluate the efficacy of **Ethychlozate** on fruit thinning and fruit quality of a target citrus cultivar.

Experimental Design: The recommended experimental design is a Randomized Complete Block Design (RCBD). This design helps to minimize the effects of field variability.

- Treatments:
 - T1: Untreated Control (no spray)
 - T2: Water Spray Control (vehicle)
 - T3: **Ethychlozate** at 100 ppm (for fruit thinning, applied 35-45 DAFB)
 - T4: **Ethychlozate** at 150 ppm (for fruit thinning, applied 35-45 DAFB)
 - T5: **Ethychlozate** at 75 ppm (for quality improvement, applied 70-80 DAFB)
- Replications: A minimum of 4-5 replications (blocks) are recommended.
- Experimental Unit: Each experimental unit should consist of a single, healthy, and uniform citrus tree. To avoid spray drift between treatments, a buffer tree should be left between each treated tree.

Materials:

- Mature citrus trees of the target cultivar
- **Ethychlozate** formulation
- Non-ionic surfactant
- Calibrated sprayer (e.g., backpack sprayer for small plots or airblast sprayer for larger plots)
- Personal Protective Equipment (PPE)
- Flagging tape for marking trees
- Data collection sheets

Procedure:

- **Tree Selection and Marking:** Select uniform and healthy trees for the experiment. Mark each tree with a unique identifier and the corresponding treatment and block number.
- **Pre-treatment Data Collection:** Before the first application, measure and record the initial fruit set on several representative branches of each tree.
- **Application of Treatments:**
 - Prepare the spray solutions for each treatment as described in section 3.3.
 - Apply the treatments at the designated timings (DAFB).
 - Ensure thorough coverage of the entire tree canopy, including foliage and fruit, until the point of runoff. The spray volume will depend on the tree size, but a typical volume for mature trees is around 8-12 liters per tree.
 - Apply treatments in the early morning or late evening to avoid high temperatures and wind.
- **Post-treatment Data Collection:**

- Fruit Drop: At 14 and 28 days after the thinning application, count the number of fruit that have dropped from the marked branches.
- Fruit Quality Assessment: At commercial maturity, harvest a random sample of 20-30 fruits from each tree for quality analysis.

Assessment of Fruit Quality Parameters

The following parameters should be measured for each fruit sample:

Parameter	Methodology
Fruit Weight (g)	Weigh individual fruits using a calibrated digital balance.
Fruit Size (mm)	Measure the equatorial diameter and height of each fruit using a digital caliper.
Peel Color	Measure the peel color using a chromameter (e.g., Minolta CR-400). Record the L, a, and b* values. The <i>a/b</i> ratio is often used as a color index for citrus.
Peel Thickness (mm)	After cutting the fruit in half, measure the peel thickness at the equator using a digital caliper.
Juice Content (%)	Weigh the fruit, extract the juice using a juicer, and weigh the juice. Calculate the juice content as (juice weight / fruit weight) * 100.
Total Soluble Solids (TSS, °Brix)	Measure the TSS of the juice using a digital refractometer.
Titrateable Acidity (TA, %)	Titrate a known volume of juice with a standardized sodium hydroxide (NaOH) solution (e.g., 0.1 N) to a pH of 8.2. Express the result as a percentage of citric acid.
TSS/TA Ratio	Calculate the ratio of TSS to TA. This is a key indicator of fruit maturity and taste.
Fruit Firmness (N)	Measure the firmness of the fruit using a penetrometer with an appropriate probe size.

Data Presentation

The collected quantitative data should be summarized in clearly structured tables for easy comparison between treatments.

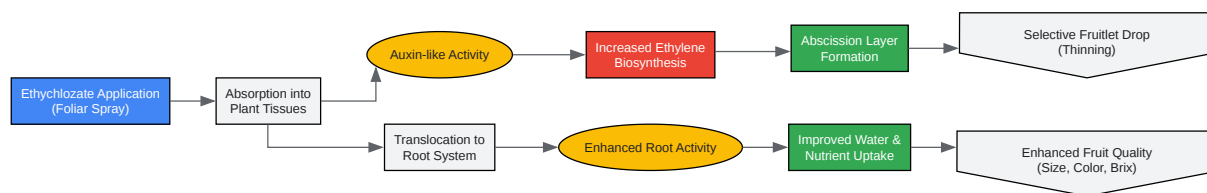
Table 1: Effect of **Ethychlozate** on Fruit Thinning and Yield

Treatment	Application Time (DAFB)	Concentration (ppm)	Fruit Drop (%)	Final Fruit Number per Tree	Yield (kg/tree)
Control	-	0			
Water Spray	-	0			
Ethychlozate	35-45	100			
Ethychlozate	35-45	150			
Ethychlozate	70-80	75			

Table 2: Effect of **Ethychlozate** on Fruit Quality Parameters

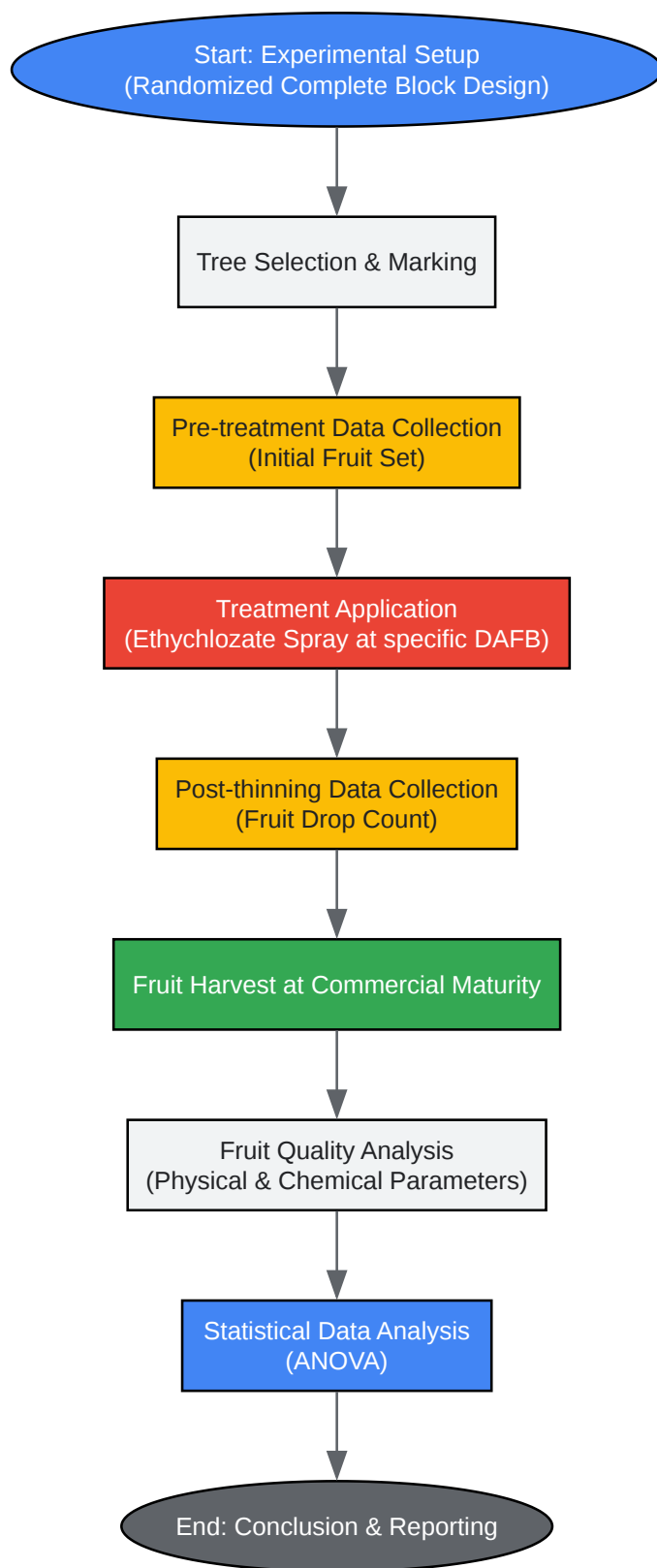
Treatment	Avg. Fruit Weight (g)	Avg. Fruit Diameter (mm)	Peel Color (a/b)	TSS (°Brix)	TA (%)	TSS/TA Ratio
Control						
Water Spray						
Ethychlozate (100 ppm, 35-45 DAFB)						
Ethychlozate (150 ppm, 35-45 DAFB)						
Ethychlozate (75 ppm, 70-80 DAFB)						

Visualizations



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Caption: Signaling pathway of **Ethychlozate** in citrus.



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Caption: Experimental workflow for **Ethychlozate** trials.

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References

- 1. THE EFFECT OF ETHYCHLOZATE ON TREE WATER STRESS AND FRUIT QUALITY OF SATSUMA MANDARIN | International Society for Horticultural Science [ishs.org]
- 2. jircas.go.jp [jircas.go.jp]
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